

Long-term stability of Z-Asp-CH₂-DCB in DMSO at -20°C

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Compound of Interest

Compound Name: Z-Asp-CH₂-DCB

Cat. No.: B131328

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Technical Support Center: Z-Asp-CH₂-DCB

Welcome to the Technical Support Center. This guide provides detailed information, troubleshooting advice, and frequently asked questions regarding the long-term stability of the pan-caspase inhibitor **Z-Asp-CH₂-DCB** when stored in Dimethyl Sulfoxide (DMSO) at -20°C.

Frequently Asked Questions (FAQs)

Q1: How long can I store my **Z-Asp-CH₂-DCB** stock solution in DMSO at -20°C?

The recommended storage duration for **Z-Asp-CH₂-DCB** in DMSO at -20°C varies by manufacturer. It is crucial to consult the datasheet for your specific product. Generally, stability ranges from one to three months, with some suppliers stating it can be stored for up to a year under ideal conditions.^[1]^[2] For longer-term storage (up to 6 months), -80°C is often recommended.^[1]

Q2: Why do different suppliers provide different stability data for the same compound?

Variations in stability recommendations can arise from differences in the purity of the compound (>98% is common), the grade and water content of the DMSO used for in-house testing, and the specific experimental conditions and analytical methods used to assess degradation.^[2]

Q3: What are the signs that my **Z-Asp-CH₂-DCB** solution may have degraded?

Visual indicators of degradation can include precipitation or color change in the solution upon thawing. A more definitive sign is a decrease in the compound's inhibitory activity in your experimental assays compared to a freshly prepared solution. To confirm degradation, analytical methods like LC/MS can be used to assess the purity of the solution.[3]

Q4: Should I be concerned about repeated freeze-thaw cycles?

Yes, it is best practice to avoid repeated freeze-thaw cycles.[1][4] Aliquoting the stock solution into single-use volumes is highly recommended to prevent the introduction of moisture and potential degradation that can occur with multiple temperature changes.[1][4] DMSO is hygroscopic and can absorb water from the atmosphere, which is a more significant factor in compound degradation than oxygen.[3][4][5]

Q5: What is the best way to prepare my stock solution to maximize stability?

To ensure maximum stability, use high-quality, anhydrous (dry) DMSO to dissolve the lyophilized powder.[4] Prepare a concentrated stock solution (e.g., 10 mM or higher) as higher concentrations can improve stability.[2][6] Once fully dissolved, immediately divide the solution into smaller, single-use aliquots in tightly sealed tubes and store them at -20°C or -80°C.[1][4]

Quantitative Stability Data

The stability of **Z-Asp-CH2-DCB** in DMSO at -20°C can differ based on the supplier. Below is a summary of data from various sources.

Supplier/Source	Recommended Storage Duration at -20°C in DMSO	Recommended Storage at -80°C in DMSO	Notes
MedChemExpress	1 month[1]	6 months[1]	Recommends preparing fresh working solutions for in-vivo use.
Abcam	Up to 12 months	Not specified	Specifies storage should be under desiccating (dry) conditions.
Tribioscience	Up to 3 months[2]	Not specified	Lyophilized powder is stable for ≥ 1 year at -20°C.[2]
ProlImmune (General)	"Several months"[4]	Recommended (-30°C if in DMSO)[4]	General guideline for peptides; advises against freeze-thaw cycles.

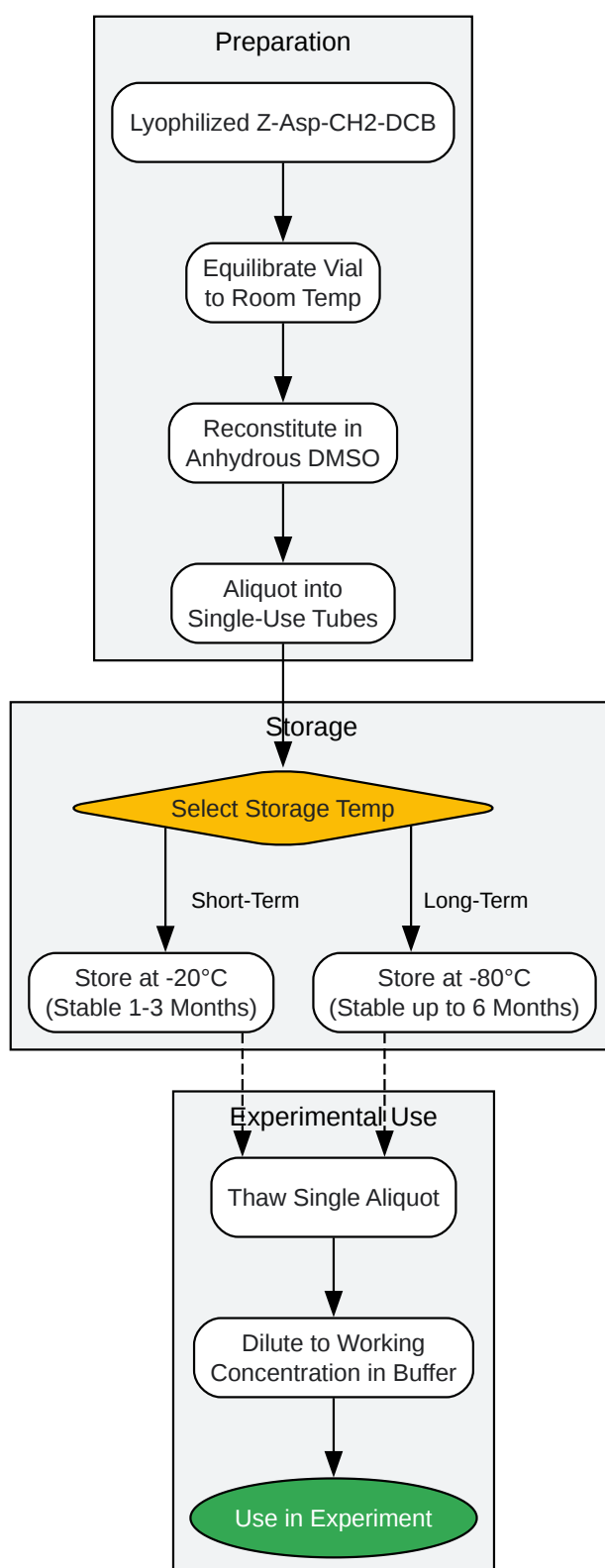
Experimental Protocols & Best Practices

Protocol for Reconstitution and Storage of **Z-Asp-CH2-DCB**

- **Equilibration:** Before opening, allow the vial of lyophilized **Z-Asp-CH2-DCB** to equilibrate to room temperature. This minimizes condensation and moisture uptake.
- **Solvent Addition:** Add the required volume of high-purity, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 25 mg/ml).[2]
- **Dissolution:** Vortex or sonicate the vial gently to ensure the compound is completely dissolved.[1]
- **Aliquoting:** Immediately after dissolution, divide the stock solution into single-use aliquots in high-quality polypropylene tubes with tight-sealing caps.[4]

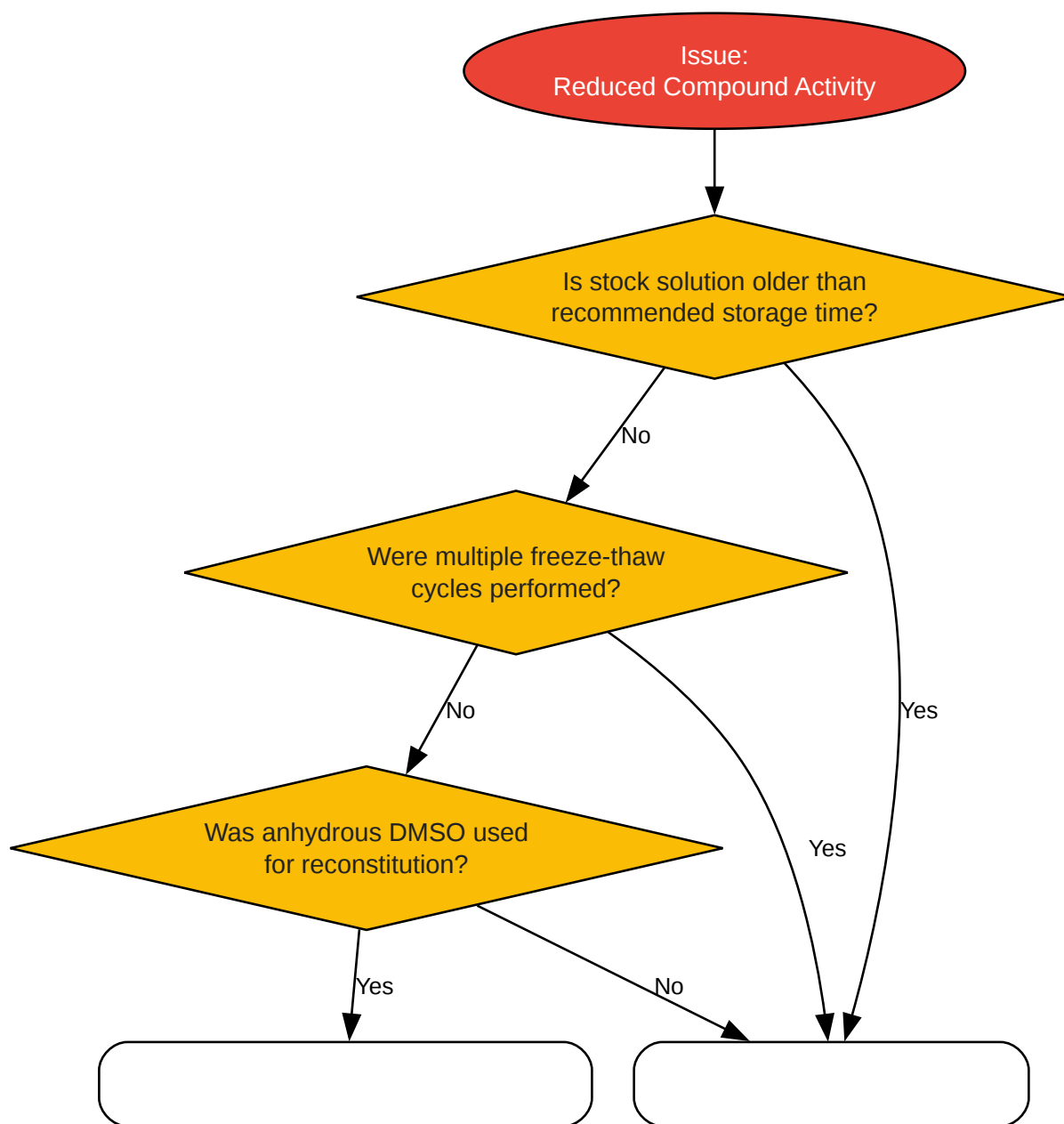
- Storage: Store the aliquots at -20°C for short-to-medium-term storage or at -80°C for extended long-term storage, ensuring they are protected from light.[\[1\]](#)[\[7\]](#)

Visual Workflow and Logic Diagrams



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Caption: Workflow for preparing and storing **Z-Asp-CH2-DCB** solutions.



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Caption: Troubleshooting logic for reduced compound efficacy.

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